

Sniper(abl)-033 scientific understanding

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Compound Focus: Sniper(abl)-033

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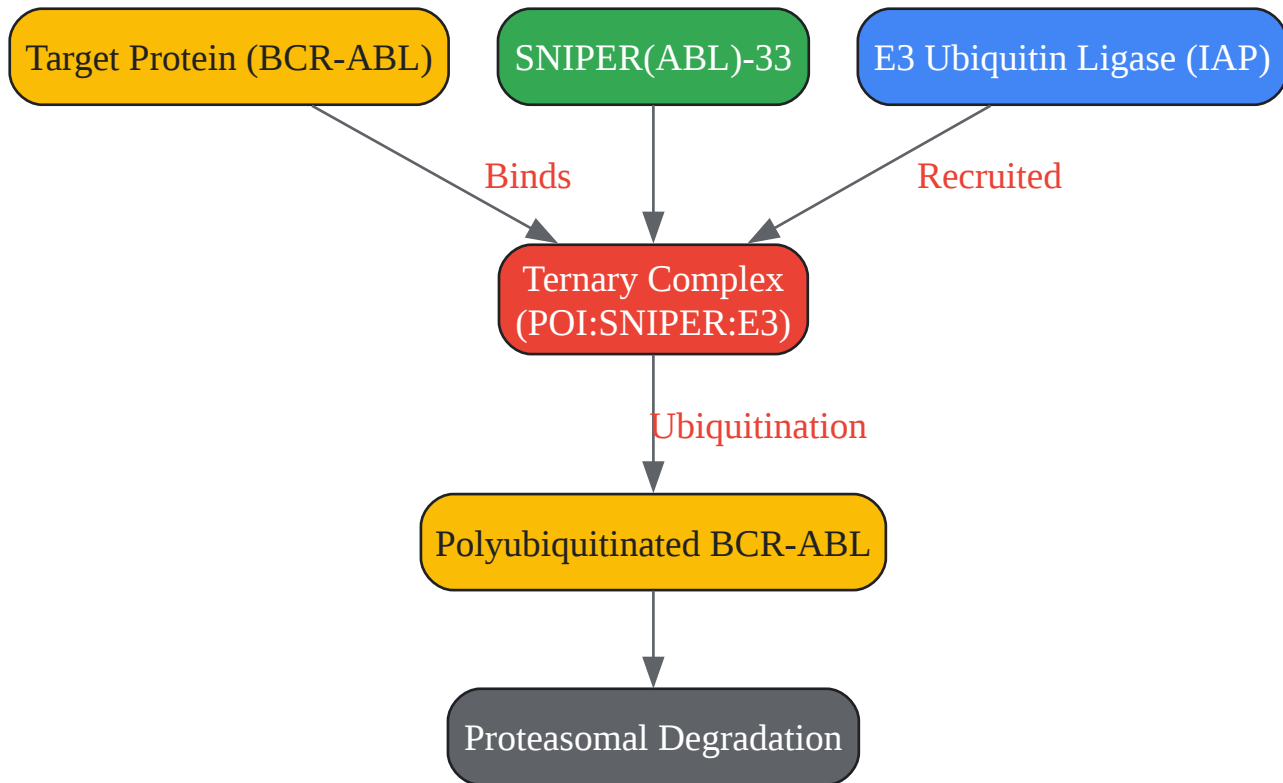
SNIPER(ABL)-33 Core Profile

The table below summarizes the key technical information identified for SNIPER(ABL)-33.

Attribute	Description
Drug Type	Proteolysis-Targeting Chimera (PROTAC) [1]
Alternative Name	Specific and Nongenetic IAP-dependent Protein ERaser (SNIPER) [2] [3]
Primary Target	Bcr-Abl tyrosine kinase (degrader) [1]
E3 Ligase Ligand	IAP (Inhibitor of Apoptosis Protein) [2] [3]
Molecular Formula	C ₆₁ H ₇₃ F ₃ N ₁₀ O ₉ S ₂ [1]
CAS Registry No.	2222354-18-7 [1]
Highest R&D Phase	Preclinical (as of the latest data) [1]
Potential Indication	Philadelphia chromosome-positive chronic myelogenous leukemia (CML) [1]

Mechanism of Action and Workflow

SNIPER(ABL)-33 is a bifunctional molecule that hijacks the cell's ubiquitin-proteasome system to degrade the BCR-ABL oncoprotein, a key driver in Chronic Myelogenous Leukemia (CML) [2] [3] [4]. The diagram below illustrates this targeted protein degradation mechanism.



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A key characteristic of some IAP-based SNIPERs is their ability to induce the **co-degradation of both the target protein (BCR-ABL) and the IAP E3 ligase itself** (such as cIAP1) [2] [3]. This dual degradation can provide a stronger anti-proliferative effect against cancer cells, which often overexpress IAPs to survive [2] [5].

Research Context and Alternatives

The field of targeted protein degradation is rapidly advancing. The table below situates IAP-based SNIPERs among other major PROTAC technologies.

Degrader Type	E3 Ligase	Key Characteristics	Example Targets
SNIPERs (IAP-based PROTACs)	IAP (cIAP1, XIAP)	Induces parallel degradation pathways; can degrade both POI and IAPs [2] [3].	BCR-ABL, AR, ER [2]
CRBN-based PROTACs	Cereblon (CRBN)	Wide target scope; compact warhead allows for better drug-like properties (e.g., oral exposure) [2].	-
VHL-based PROTACs	Von Hippel-Lindau (VHL)	Well-characterized; high degradation efficiency for many targets [2] [5].	-
MDM2-based PROTACs	MDM2	Can be used to degrade oncoproteins or to self-degrade MDM2 to stabilize the tumor suppressor p53 [5].	-

Research and Development Insights

- **Current Status:** SNIPER(ABL)-33 remains in the **preclinical stage** of development. Publicly available data is limited, and no detailed experimental protocols for its specific synthesis or testing have been found in the search results [1].
- **General PROTAC Workflow:** While specific protocols for SNIPER(ABL)-33 are not available, the general research and development process for a PROTAC typically involves **molecular design and synthesis, ternary complex formation analysis, degradation efficiency assays, and anti-proliferation activity assessment** [2] [4] [5].
- **Information Gaps:** The search results do not contain specific quantitative data on degradation efficiency (DC50), cytotoxicity (IC50), or pharmacokinetic properties for SNIPER(ABL)-33.

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